

derivatives of 1,1-Dimethoxybutane in organic chemistry

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Compound of Interest

Compound Name: 1,1-Dimethoxybutane

Cat. No.: B1360264

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An In-depth Technical Guide to the Derivatives of **1,1-Dimethoxybutane** in Organic Chemistry

Introduction

1,1-Dimethoxybutane, also known as butanal dimethyl acetal, is an organic compound with the chemical formula $C_6H_{14}O_2$.^{[1][2]} It belongs to the acetal class of organic compounds, which are characterized by two ether groups attached to the same carbon atom. The primary significance of **1,1-dimethoxybutane** in organic synthesis lies in its function as a protecting group for the aldehyde functional group in butyraldehyde.^[3] The acetal moiety is stable in neutral to strongly basic conditions, allowing for chemical modifications on other parts of a molecule that would be incompatible with a free aldehyde.^[3] Following these transformations, the protecting group can be easily removed under acidic conditions to regenerate the original aldehyde.^[3]

Beyond its role as a protective agent, **1,1-dimethoxybutane** and its derivatives are versatile synthetic intermediates for constructing more complex molecular architectures.^[3] Derivatives such as 4-chloro-**1,1-dimethoxybutane** and N,N-disubstituted amino-**1,1-dimethoxybutane** serve as key building blocks in the synthesis of fine chemicals and pharmaceutical compounds.^[3] This guide provides a comprehensive overview of the synthesis, properties, reactions, and applications of **1,1-dimethoxybutane** and its derivatives, with a focus on experimental protocols and quantitative data relevant to researchers in organic chemistry and drug development.

Physicochemical Properties of 1,1-Dimethoxybutane

A summary of the key physical and chemical properties of **1,1-dimethoxybutane** is presented below.

Property	Value	Reference
CAS Number	4461-87-4	[1][4][5]
Molecular Formula	C ₆ H ₁₄ O ₂	[1][2][4]
Molecular Weight	118.17 g/mol	[1][4]
Appearance	Liquid	[2]
Density	0.84 g/cm ³	[1][2]
Boiling Point	111.9 °C at 760 mmHg	[1][2]
Flash Point	10.1 °C	[1]
Refractive Index	1.389	[1]
SMILES	CCCC(OC)OC	[1][5]
InChIKey	DZKUKLGGGNLHNY-UHFFFAOYSA-N	[2][6]

Synthesis and Experimental Protocols

Synthesis of 1,1-Dimethoxybutane via Acid-Catalyzed Acetalization

The most common method for synthesizing **1,1-dimethoxybutane** is the acid-catalyzed reaction of butyraldehyde with two equivalents of methanol.[3] This reaction is an equilibrium process. To drive the equilibrium towards the formation of the acetal product, the byproduct, water, must be removed from the reaction mixture.[3] This can be achieved by physical methods, such as a Dean-Stark apparatus, or by using dehydrating agents like molecular sieves.[3][7]

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